

Structural Dynamics and Crystallographic Characterization of H-Ala-OMe[1]·HCl

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Compound of Interest

Compound Name: *Hydron;methyl 2-aminopropanoate;chloride*

CAS No.: *13515-97-4*

Cat. No.: *B555586*

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Executive Summary

H-Ala-OMe[1][2][3]·HCl (L-Alanine methyl ester hydrochloride) represents a fundamental building block in peptide synthesis and peptidomimetic drug design.[1] While often viewed merely as a transient intermediate, its solid-state behavior—specifically its polymorphism, hygroscopicity, and packing efficiency—directly impacts process scalability and shelf-life stability.

This guide moves beyond standard handling to provide a rigorous crystallographic workflow. We explore the atomic-level interactions that dictate its stability, focusing on the critical role of the chloride counter-ion in stabilizing the lattice through charge-assisted hydrogen bonding networks.[1]

Synthesis & Crystallization Protocol

Objective: To isolate single crystals of sufficient quality (0.2 – 0.5 mm) for X-ray diffraction, minimizing hydrolysis defects.

Chemical Synthesis (The Anhydrous Route)

The esterification of L-alanine must be performed under strictly anhydrous conditions to prevent the equilibrium from shifting back to the free acid.[\[1\]](#)

Reagents:

- L-Alanine (High purity, >99%)[\[1\]](#)[\[4\]](#)
- Thionyl Chloride ([\[1\]](#))
- Methanol (Anhydrous, dried over 3Å molecular sieves)[\[1\]](#)
- Diethyl ether (Anti-solvent)[\[1\]](#)

Step-by-Step Workflow:

- Activation: Chill anhydrous methanol (50 mL) to 0°C under atmosphere.
- Reagent Generation: Dropwise add (1.5 eq) to the methanol. Mechanism: This generates in-situ and methyl sulfite, creating a potent esterification cocktail without introducing water.
- Addition: Add L-Alanine (1.0 eq) in one portion. The exotherm drives dissolution.[\[1\]](#)
- Reflux: Heat to reflux (65°C) for 4 hours. The solution should become clear.
- Isolation: Evaporate solvent in vacuo. The residue is often a sticky oil due to trace [\[1\]](#).
- Trituration: Redissolve in minimal cold methanol and precipitate with excess diethyl ether. Filter the white crystalline solid.[\[1\]](#)

Crystal Growth Strategy (Vapor Diffusion)

Direct evaporation often yields polycrystalline crusts due to the high solubility of the hydrochloride salt.^[1] Vapor diffusion is the self-validating method of choice here.^[1]

- Inner Vial: Saturated solution of H-Ala-OMe·HCl in Methanol (highly polar).^[1]
- Outer Vial: Diethyl Ether (non-polar, volatile).^[1]
- Thermodynamics: As ether diffuses into the methanol, the dielectric constant of the solvent mixture drops, gently forcing the ionic salt out of solution into an ordered lattice.^[1]

“

Critical Control Point: Ensure the system is sealed tight. Moisture ingress will cause the hygroscopic salt to deliquesce rather than crystallize.^[1]

Crystallographic Data Acquisition

Instrument: Single Crystal X-Ray Diffractometer (e.g., Bruker D8 Quest or Rigaku XtaLAB).^[1]

Radiation: Mo-K α (

Å) is preferred over Cu-K α to minimize absorption by the Chloride ion, though Cu is acceptable for small organic crystals.^[1]

Data Collection Parameters

Parameter	Setting	Rationale
Temperature	100 K	Freezes methyl group rotation; reduces thermal diffuse scattering.[1]
Resolution	0.75 Å	Required for atomic resolution of C-C and C-N bonds.[1]
Strategy	-scans	Full sphere coverage to ensure high redundancy for chiral space group determination.[1]
Exposure	10-30s/frame	Balance between signal-to-noise and preventing detector saturation from strong low-angle reflections.[1]

Structural Analysis & Logic

Space Group Determination

As a derivative of a chiral amino acid (L-Alanine), the crystal structure cannot possess inversion symmetry.[1]

- Expected System: Orthorhombic.
- Likely Space Group:
(The most common packing for chiral organic salts).[1]
- Z value: 4 (One molecule per asymmetric unit, 4 per unit cell).[1]

The Chloride "Glue" (Interaction Logic)

In the crystal lattice, the

ion is not merely a spectator; it is the structural anchor.[1] The packing is dominated by a 3-dimensional hydrogen bonding network.[1]

- Donor: The ammonium head group (NH_3^+)^[1]

- Acceptor: The Chloride anion (Cl^-) and the Carbonyl Oxygen (C=O)^[1]

The Network: Each ammonium proton typically finds a partner.^[1] Two protons often bridge to Chloride ions (Charge-Assisted H-Bond), while the third may interact with the carbonyl oxygen of a neighboring ester molecule, linking the "layers" of the crystal.^[1]

Conformational Analysis

The ester linkage (C-O-C)

usually adopts a syn-periplanar or syn-clinal conformation relative to the alpha-carbon to minimize steric clash with the ammonium group.^[1]

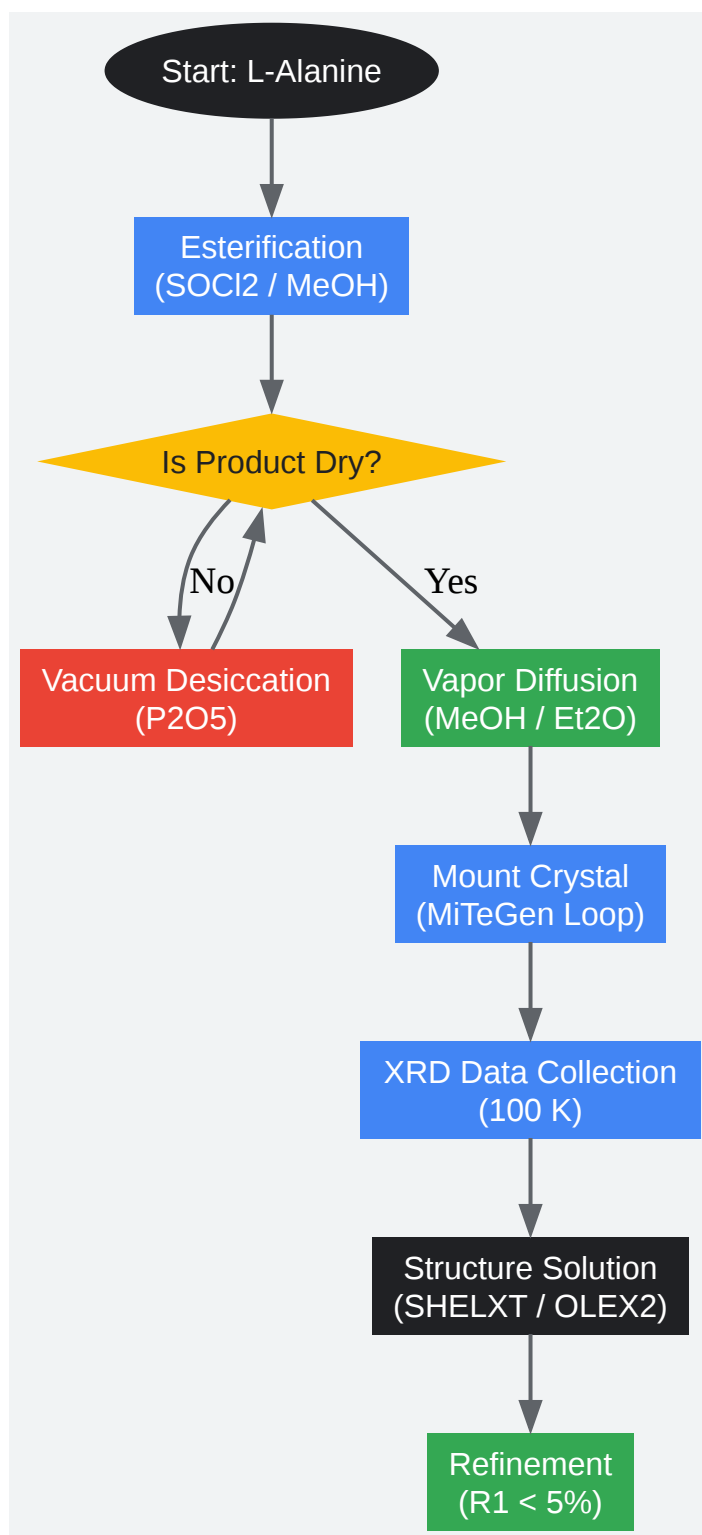
- Torsion Angle (τ):

^[1] This angle determines the "twist" of the molecule in the lattice.^[1]

- Anisotropic Displacement: At room temperature, the terminal methyl group of the ester often shows high thermal motion (large ellipsoids).^[1] Collecting data at 100K (as recommended above) mitigates this, allowing precise placement of hydrogen atoms.^[1]

Visualization of the Workflow

The following diagram illustrates the logical flow from synthesis to structural refinement, highlighting the decision nodes that ensure data integrity.

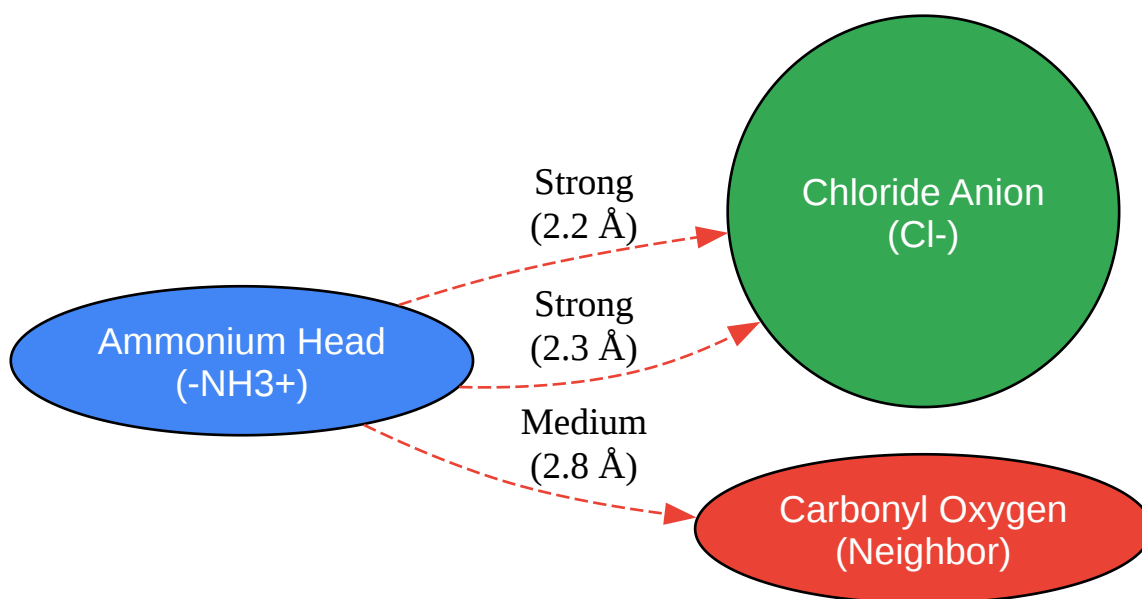


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Caption: Figure 1: End-to-end crystallographic workflow for H-Ala-OMe·HCl, featuring a critical dryness check to prevent hydrolysis.

Structural Interaction Map

Understanding the stability of the salt requires visualizing the hydrogen bond network.[1] The Chloride ion acts as a multi-point acceptor.[1]



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Caption: Figure 2: The primary hydrogen bonding motif.[1] The Chloride ion bridges ammonium groups, while carbonyl interactions cross-link the lattice.[1]

Quantitative Data Summary (Expected)

When analyzing your solved structure, compare your results against these standard ranges for amino acid ester salts. Deviations suggest impurities or twinning.[1]

Structural Feature	Expected Value / Range	Significance
Space Group		Standard for L-enantiomers; confirms chiral purity.[1]
C-O Bond (Ester)	1.44 - 1.46 Å	Typical single bond length.[1]
C=O Bond (Carbonyl)	1.19 - 1.21 Å	Indicates double bond character; acceptor in H-bonds.[1]
N...Cl Distance	3.10 - 3.25 Å	Sum of H-bond donor/acceptor radii; indicates strong ionic pairing.[1]
R-Factor (R1)	< 0.05 (5%)	Indicates a high-quality model fit to the diffraction data.[1]
Flack Parameter	~0.0 (±0.[1]1)	Confirms correct absolute configuration (L-isomer).

References

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- Organic Syntheses.Preparation of (2R,5S)-2-tert-butyl-3,5-dimethylimidazolidin-4-one from L-Alanine methyl ester hydrochloride.[1] (Detailed synthesis and handling protocols). [[Link](#)]

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- [3. H-Ala-OMe.HCl - SRIRAMCHEM \[sriramchem.com\]](#)
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